

# Application Notes and Protocols: Disperse Red 153 in Printing Ink Formulations

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## Compound of Interest

Compound Name: Disperse Red 153

Cat. No.: B13743713

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## Introduction

**Disperse Red 153** is a monoazo disperse dye recognized for its bright, yellowish-red hue and is primarily utilized in the dyeing and printing of hydrophobic fibers.<sup>[1][2]</sup> Its principal application lies in coloring polyester, acetate, and polyamide fibers, where it demonstrates good dyeing performance and fastness properties.<sup>[1][3]</sup> In recent years, the application of disperse dyes, including **Disperse Red 153**, has expanded to digital textile printing, particularly in inkjet systems, due to the growing demand for customized and short-run fabric production. These water-based inkjet inks offer environmental advantages by reducing volatile organic compound (VOC) emissions.

This document provides detailed application notes and experimental protocols for the utilization of **Disperse Red 153** in ink formulations for printing, with a focus on inkjet applications for polyester substrates.

## Physicochemical Properties of Disperse Red 153

Property	Value	Reference
C.I. Name	Disperse Red 153	[1]
CAS Number	78564-87-1	[1]
Molecular Formula	C <sub>19</sub> H <sub>17</sub> Cl <sub>2</sub> N <sub>5</sub> S	[1]
Molecular Weight	418.34 g/mol	[1]
Appearance	Deep red powder	[1]
Solubility	Soluble in acetone, chloroform, and DMF	[1]

## Application in Ink Formulations

**Disperse Red 153** is suitable for the formulation of water-based disperse inkjet inks intended for printing on synthetic fabrics like polyester.[4] The core of a stable and effective disperse dye ink is the fine dispersion of the dye particles in an aqueous medium. This is achieved through a combination of milling to reduce particle size and the use of appropriate dispersing agents and other additives.

A typical water-based inkjet ink formulation containing a disperse dye comprises the following components:

- Disperse Dye: The colorant, in this case, **Disperse Red 153**.
- Dispersing Agent: To ensure the stability of the dye particles in the aqueous medium and prevent agglomeration.
- Humectant: To prevent the ink from drying in the printer nozzles. Common humectants include glycols.
- Co-solvent: To improve the solubility of the dye and adjust the viscosity and surface tension of the ink.
- pH Buffer: To maintain a stable pH, which is crucial for the performance of the dispersing agent and overall ink stability.

- Biocide: To prevent microbial growth in the ink.
- Deionized Water: As the primary solvent.

## Quantitative Data Summary

The performance of a printing ink is determined by its physical properties and the fastness of the resulting print. Below are tables summarizing key quantitative data for disperse dye-based inks and the fastness properties of **Disperse Red 153**.

Table 1: Typical Physical Properties of Disperse Dye Inkjet Inks

Parameter	Typical Range	Significance for Inkjet Printing
Viscosity (at 25°C)	2 - 20 cP	Affects droplet formation and jetting performance.
Surface Tension	20 - 50 mN/m	Influences droplet formation, substrate wetting, and dot gain.
pH	7 - 9	Affects dispersion stability and compatibility with printer components.
Particle Size	< 200 nm	Crucial to prevent nozzle clogging.[5]

Table 2: Fastness Properties of **Disperse Red 153** on Polyester

Fastness Test	Rating (ISO 105)
Light Fastness	5-6
Washing Fastness (Staining)	4-5
Washing Fastness (Change in Shade)	4-5
Sublimation Fastness	4
Rubbing Fastness (Dry)	4
Rubbing Fastness (Wet)	3-4

## Experimental Protocols

### Protocol 1: Preparation of a Disperse Red 153 Inkjet Ink

This protocol describes a general procedure for preparing a water-based inkjet ink containing **Disperse Red 153**. The exact proportions of the components may require optimization based on the specific printing system and substrate.

Materials:

- **Disperse Red 153** dye powder
- Dispersing agent (e.g., a polymeric dispersant)
- Humectant (e.g., ethylene glycol, diethylene glycol)
- Co-solvent (e.g., glycerol)
- pH buffer (e.g., triethanolamine)
- Biocide
- Deionized water
- Milling media (e.g., zirconia beads)
- High-speed disperser or ball mill

- Filtration system (e.g., syringe filters with pore size  $\leq 0.45\ \mu\text{m}$ )

#### Procedure:

- Premix Preparation: In a suitable vessel, combine the dispersing agent, humectant, co-solvent, pH buffer, biocide, and a portion of the deionized water. Stir until all components are fully dissolved.
- Dye Dispersion: While stirring the premix, gradually add the **Disperse Red 153** powder. Continue stirring until a homogenous slurry is formed.
- Milling: Transfer the slurry to a high-speed disperser or ball mill containing the milling media. Mill the dispersion until the desired particle size (typically below 200 nm) is achieved. Monitor the particle size distribution periodically using a particle size analyzer.
- Let-down and Final Formulation: After milling, separate the dispersion from the milling media. Add the remaining deionized water to adjust the ink to its final concentration and viscosity. Stir gently to ensure homogeneity.
- Filtration: Filter the final ink formulation through a series of filters, with the final filter having a pore size of 0.45  $\mu\text{m}$  or smaller to remove any remaining large particles or agglomerates.
- Characterization: Measure the physical properties of the ink, including viscosity, surface tension, pH, and particle size, to ensure they meet the specifications for the intended inkjet printer.

## Protocol 2: Inkjet Printing on Polyester Fabric

This protocol outlines the steps for printing the prepared **Disperse Red 153** ink onto a polyester fabric.

#### Materials:

- Prepared **Disperse Red 153** inkjet ink
- Polyester fabric
- Inkjet printer compatible with disperse dye inks

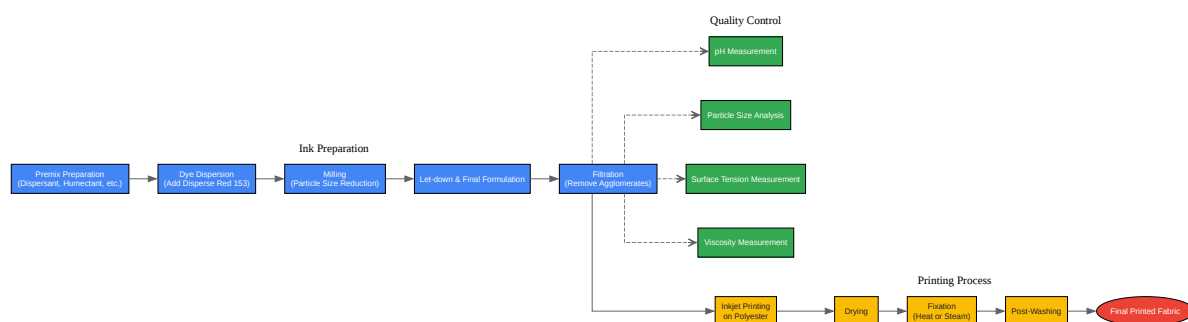
- Heat press or steamer
- Washing equipment

Procedure:

- Fabric Preparation: Ensure the polyester fabric is clean, dry, and free from any impurities or finishing agents that may interfere with ink absorption.
- Printing: Load the **Disperse Red 153** ink into the appropriate cartridge of the inkjet printer. Print the desired design onto the polyester fabric.
- Drying: Allow the printed fabric to air dry completely or use a low-temperature setting on a heat press to gently dry the ink.
- Fixation: The printed dye must be fixed to the polyester fibers. This is typically achieved through one of the following methods:
  - Thermosol Fixation: Pass the printed fabric through a hot air oven at a high temperature (e.g., 180-210°C) for a specified time (e.g., 60-90 seconds).
  - Steaming: Treat the printed fabric with high-temperature steam (e.g., 170-180°C) for a set duration (e.g., 5-10 minutes).
- Washing: After fixation, the fabric needs to be washed to remove any unfixed dye and auxiliary chemicals. This typically involves a reduction clearing process followed by rinsing and drying.
  - Rinse the fabric in cold water.
  - Wash in a solution containing a reducing agent (e.g., sodium hydrosulfite) and an alkali at an elevated temperature.
  - Rinse thoroughly with hot and then cold water.
  - Dry the fabric.

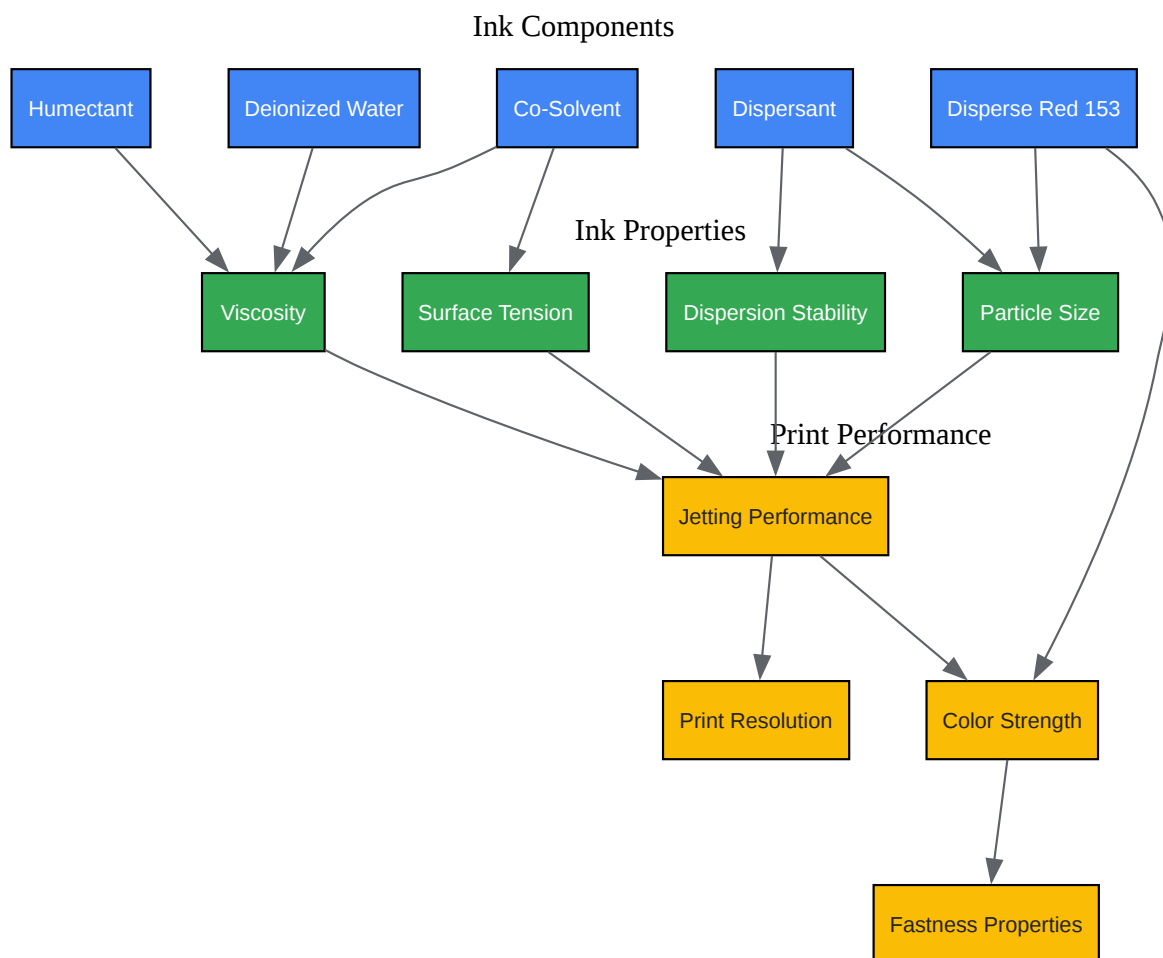
## Visualizations

Below are diagrams illustrating the key workflows in the application of **Disperse Red 153** in ink formulations.



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Caption: Workflow for the formulation and application of **Disperse Red 153** inkjet ink.



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Caption: Logical relationships between ink components, properties, and print performance.

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